

An In-Depth Technical Guide to the Molecular Properties of Phenyltrimethylammonium Chloride

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Compound of Interest

Compound Name: *Phenyltrimethylammonium chloride*

Cat. No.: *B087048*

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Introduction

Phenyltrimethylammonium chloride is a quaternary ammonium salt with significant applications in organic synthesis and various industrial processes. It is primarily utilized as a phase-transfer catalyst, which facilitates the reaction between reactants in different phases (e.g., an aqueous phase and an organic phase).^{[1][2]} Its utility also extends to its role as a surfactant and as a methylating agent. This guide provides a focused overview of its fundamental molecular characteristics, specifically its molecular weight and chemical formula, for researchers, scientists, and professionals in drug development.

Chemical Formula and Molecular Weight

The chemical formula and molecular weight are foundational data points for any chemical compound, essential for stoichiometric calculations, analytical characterization, and material specification.

Molecular Formula

The molecular formula for **phenyltrimethylammonium chloride** is generally represented as $C_9H_{14}ClN$ or $C_9H_{14}N \cdot Cl$.^{[3][4][5]} This formula indicates that each molecule is composed of:

- Nine carbon (C) atoms

- Fourteen hydrogen (H) atoms
- One nitrogen (N) atom
- One chlorine (Cl) atom, present as the chloride ion.

The structure consists of a phenyl group and three methyl groups attached to a central nitrogen atom, forming a quaternary ammonium cation, with chloride as the counter-ion.[5]

Molecular Weight

The molecular weight of **phenyltrimethylammonium chloride** is approximately 171.67 g/mol . [3][6][7][8] This value is calculated from the atomic weights of its constituent elements. Minor variations in the reported value, such as 171.667 g/mol , are due to differences in the precision of atomic weight values used in the calculation.[4]

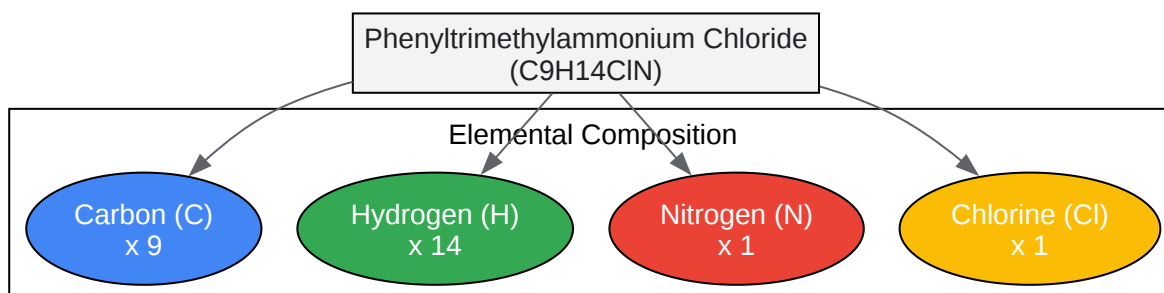
Quantitative Data Summary

For clarity and ease of reference, the key quantitative and identifying information for **phenyltrimethylammonium chloride** is summarized in the table below.

Property	Value
Molecular Formula	C9H14ClN[4][9]
(CH3)3N(Cl)C6H5[6][8]	
Molecular Weight	171.67 g/mol [3][6][7][8]
171.667 g/mol [4]	
CAS Number	138-24-9[4][6][9]
Appearance	White to off-white crystalline powder[2][6]
Melting Point	235-243 °C[2]

Visual Representation of Molecular Composition

To illustrate the elemental makeup of **phenyltrimethylammonium chloride**, the following diagram provides a visual breakdown of the components of its molecular formula.



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Elemental composition of **Phenyltrimethylammonium Chloride**.

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